

Essential Safety and Handling Guide for Phenylmercuric Nitrate

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Compound of Interest

Compound Name: Phenyl nitrate

Cat. No.: B8626914

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A comprehensive guide for researchers, scientists, and drug development professionals on the safe handling and disposal of Phenylmercuric Nitrate.

Disclaimer: The following guide is based on information for Phenylmercuric Nitrate. The term "**Phenyl nitrate**" is ambiguous and less common in safety literature. Given the prevalence of "Phenylmercuric Nitrate" in safety data, this guide addresses the procedures for this compound. Always verify the specific chemical you are handling by its CAS number.

Phenylmercuric nitrate is a highly toxic organomercury compound that requires stringent safety protocols to prevent hazardous exposure.^{[1][2][3][4][5]} It can cause severe skin burns, eye damage, and is toxic if swallowed, with the potential for damage to organs through prolonged or repeated exposure.^{[2][3][4][5]} This guide provides essential, immediate safety and logistical information for handling this substance in a laboratory setting.

Hazard Data Summary

For quick reference, the following table summarizes the key hazard information for Phenylmercuric Nitrate.

Hazard Classification	Description
Acute Toxicity (Oral)	Toxic if swallowed.[2][3][4][5]
Skin Corrosion/Irritation	Causes severe skin burns.[1][2][3][4]
Serious Eye Damage/Irritation	Causes serious eye damage.[2][3][5][6]
Specific Target Organ Toxicity (Repeated Exposure)	Causes damage to organs through prolonged or repeated exposure.[2][3][4][5]
Aquatic Hazard (Acute & Chronic)	Very toxic to aquatic life with long lasting effects. [2][3][4][5]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure. The following table outlines the required equipment for handling Phenylmercuric Nitrate.

Protection Type	Required Equipment	Specifications & Best Practices
Hand Protection	Chemical-resistant gloves	Nitrile rubber gloves are recommended. Always inspect gloves for integrity before use and replace them immediately if contaminated. [3] [7]
Eye and Face Protection	Safety goggles and a face shield	Must be worn to protect against dust particles and potential splashes. [2] [6] [8]
Respiratory Protection	NIOSH-approved respirator	A particulate respirator (e.g., N95 or higher) is recommended for handling the solid compound. If there is a risk of inhaling vapors, a respirator with appropriate cartridges should be used. [3] [7]
Body Protection	Laboratory coat and full-length pants	A standard laboratory coat should be worn and kept fastened. Full-length pants and closed-toe shoes are mandatory to protect the skin. [7] A chemically resistant apron is also recommended. [6] [9]

Operational Plan: Safe Handling Protocol

Adherence to a strict handling protocol is vital to minimize exposure risk.

Engineering Controls

- All handling of Phenylmercuric Nitrate, including weighing and solution preparation, must be conducted within a certified chemical fume hood to control airborne dust and vapors.[\[7\]](#)[\[9\]](#)

- Ensure adequate ventilation in the work area.[\[1\]](#)[\[2\]](#)

Personal Hygiene

- Avoid eating, drinking, or smoking in the laboratory.[\[3\]](#)[\[7\]](#)
- Wash hands thoroughly with soap and water after handling the compound and before leaving the work area.[\[1\]](#)[\[2\]](#)[\[9\]](#)

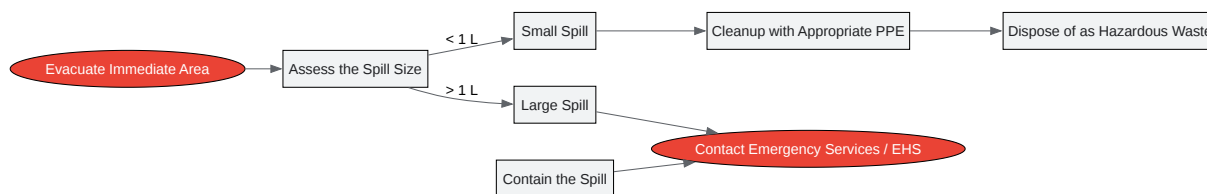
Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Prepare the work area within the chemical fume hood by covering the surface with absorbent, disposable bench paper.
- Weighing: Carefully weigh the solid compound on weighing paper or in a suitable container to minimize dust generation.
- Dissolution: If preparing a solution, slowly add the solid to the solvent with stirring to avoid splashing.
- Storage: Store Phenylmercuric Nitrate in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area away from incompatible substances.[\[1\]](#)[\[3\]](#) Keep it locked up or in an area accessible only to qualified or authorized persons.[\[3\]](#)

Emergency Procedures: Spill Management

In the event of a spill, immediate and appropriate action is crucial.

Spill Response Workflow



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Caption: Workflow for handling a Phenylmercuric Nitrate spill.

- **Small Spills:** For small spills of the solid, carefully sweep or vacuum the material into a designated waste container, avoiding dust generation.[1] Dampening the material with a suitable solvent like 60-70% ethanol can help minimize dust.[7]
- **Large Spills:** For large spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) office immediately.[9]

Disposal Plan

Proper disposal of Phenylmercuric Nitrate and its containers is critical to prevent environmental contamination and ensure safety.

Waste Type	Disposal Procedure
Solid Waste	Collect in a clearly labeled, sealed container designated for hazardous waste.[2][7]
Contaminated Materials	Used gloves, weighing paper, and other contaminated disposable materials should be placed in the same designated solid waste container.[7]
Empty Containers	Triple-rinse empty containers with a suitable solvent. The rinsate should be collected and disposed of as chemical waste.[7]

Follow all local, state, and federal regulations for hazardous waste disposal.[7] All waste containing Phenylmercuric Nitrate must be treated as hazardous waste.[10]

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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. dcfinechemicals.com [dcfinechemicals.com]
- 5. cdn.chemservice.com [cdn.chemservice.com]
- 6. spectrumchemical.com [spectrumchemical.com]
- 7. benchchem.com [benchchem.com]
- 8. quora.com [quora.com]
- 9. chemistry.ucmerced.edu [chemistry.ucmerced.edu]
- 10. benchchem.com [benchchem.com]

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